

An In-depth Technical Guide to N,N-Dimethylpentanamide

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Compound of Interest

Compound Name: 5-Dimethylaminopentanamide

Cat. No.: B8464091

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of chemical synthesis and pharmaceutical development, precision in identifying and understanding molecular entities is paramount. This guide provides a comprehensive technical overview of N,N-Dimethylpentanamide, a compound of interest for various chemical applications. While the initial query for "5-Dimethylaminopentanamide" did not yield a specific well-documented compound, the closely related and structurally significant N,N-Dimethylpentanamide is a compound with established properties and applications. This document will delve into its chemical identity, properties, synthesis, and potential applications, with a brief discussion on related isomers to provide a complete context.

Core Identification: N,N-Dimethylpentanamide

CAS Number: 6225-06-5[1][2][3]

Synonyms:

- N,N-Dimethylvaleramide[1][3]
- Pentanamide, N,N-dimethyl-[1][4]
- Valeramide, N,N-dimethyl-[1][3]

The nomenclature "N,N-Dimethylpentanamide" specifies a five-carbon chain (pentane) with an amide functional group where the nitrogen atom is substituted with two methyl groups.

Physicochemical Properties

A clear understanding of the physicochemical properties of N,N-Dimethylpentanamide is essential for its handling, application, and the design of experimental protocols.

Property	Value	Source
Molecular Formula	C7H15NO	[1][2][4]
Molecular Weight	129.20 g/mol	[1][2][3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	141 °C (at 100 Torr)	[3]
Melting Point	-51 °C	[3]
Flash Point	73.6 °C	[3]
Density	0.87 g/cm ³	[3]
Solubility	Soluble in organic solvents, limited solubility in water.	[1]
Refractive Index	1.4420 (at 25°C)	[3]

Synthesis of N,N-Dimethylpentanamide

The synthesis of N,N-dimethylamides can be achieved through various established organic chemistry methodologies. A common and illustrative method involves the acylation of dimethylamine with a pentanoyl derivative.

Illustrative Synthetic Pathway: Acylation of Dimethylamine

A prevalent method for forming amides is the reaction of a carboxylic acid derivative, such as an acyl chloride or an ester, with an amine. In the case of N,N-Dimethylpentanamide, pentanoyl chloride can be reacted with dimethylamine.

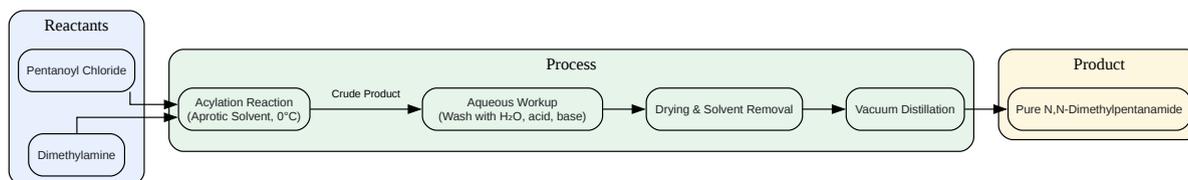
Reaction:

Pentanoyl Chloride + Dimethylamine → N,N-Dimethylpentanamide + Dimethylamine
Hydrochloride

Step-by-Step Laboratory Protocol:

- **Reaction Setup:** In a well-ventilated fume hood, a reaction flask equipped with a magnetic stirrer and a dropping funnel is charged with a solution of dimethylamine in a suitable aprotic solvent (e.g., dichloromethane or diethyl ether) and cooled in an ice bath.
- **Addition of Acyl Chloride:** Pentanoyl chloride is dissolved in the same solvent and added dropwise to the cooled dimethylamine solution with vigorous stirring. The reaction is exothermic, and maintaining a low temperature is crucial to control the reaction rate and minimize side reactions.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) to confirm the consumption of the starting materials.
- **Workup:** Upon completion, the reaction mixture is washed with water to remove the dimethylamine hydrochloride salt. The organic layer is then washed with a mild acid (e.g., dilute HCl) to remove any unreacted dimethylamine, followed by a wash with a mild base (e.g., saturated sodium bicarbonate solution) to remove any unreacted pentanoyl chloride.
- **Purification:** The organic layer is dried over an anhydrous salt (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure. The resulting crude N,N-Dimethylpentanamide can be further purified by vacuum distillation to yield the final product.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of N,N-Dimethylpentanamide.

Applications in Research and Development

N,N-disubstituted amides like N,N-Dimethylpentanamide serve as important intermediates and building blocks in organic synthesis. Their utility stems from the stability of the amide bond and the ability of the dimethylamino group to influence the molecule's properties.

- **Chemical Synthesis:** It can be used as a non-protic polar solvent for various chemical reactions. Furthermore, it serves as a precursor in the synthesis of more complex molecules where the pentanamide moiety is a required structural feature.
- **Pharmaceutical and Agrochemical Intermediate:** While direct applications in blockbuster drugs are not prominently documented, compounds with similar structures are integral to medicinal chemistry. The dimethylamide group can improve the pharmacokinetic properties of a drug candidate, such as solubility and metabolic stability.^[5] Derivatives of amides are explored for a wide range of biological activities.

Structural Isomers and Related Compounds

As initially noted, the query "**5-Dimethylaminopentanamide**" suggests an isomer where the dimethylamino group is at the terminal end of the carbon chain (position 5). While less common, the synthesis of such a compound is chemically feasible.

- 5-(Dimethylamino)pentanoic acid: This related compound, with a carboxylic acid instead of an amide, is commercially available as its hydrochloride salt (CAS Number 25726-28-7).[6] This acid could serve as a direct precursor to **5-Dimethylaminopentanamide** through amidation reactions.
- Methyl 5-(dimethylamino)pentanoate: The methyl ester of the aforementioned acid (CAS Number 85806-13-9) is also a known compound.[7][8]

The existence of these related structures indicates that the synthesis of "**5-Dimethylaminopentanamide**" is plausible, likely starting from 5-aminopentanoic acid, followed by N-methylation of the amino group and subsequent amidation of the carboxylic acid.

Safety and Handling

Proper handling of N,N-Dimethylpentanamide is crucial in a laboratory setting. Researchers should consult the Safety Data Sheet (SDS) for detailed information.

Hazard Category	Precautionary Statement
Eye Contact	May cause irritation. Wear appropriate eye protection.
Skin Contact	May cause irritation. Wear protective gloves and clothing.
Ingestion	May be harmful if swallowed. Do not eat, drink, or smoke when using this product.
Inhalation	Avoid breathing vapors or mists. Use in a well-ventilated area.

Conclusion

N,N-Dimethylpentanamide (CAS 6225-06-5) is a well-defined chemical entity with established properties and potential applications as a solvent and synthetic intermediate. While the term "**5-Dimethylaminopentanamide**" is not a standard identifier for a widely documented compound, the analysis of related structures provides a clear pathway for its potential synthesis and highlights the importance of precise chemical nomenclature. This guide serves as a

foundational resource for researchers and professionals, enabling a deeper understanding of this class of compounds and their role in chemical and pharmaceutical sciences.

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